

preparing AM103 solutions for experimental use

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Compound of Interest

Compound Name: AM103

Cat. No.: B8567433

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Application Notes and Protocols for AM103

For Researchers, Scientists, and Drug Development Professionals

Introduction

AM103 is a potent and selective inhibitor of the 5-lipoxygenase-activating protein (FLAP).^{[1][2][3]} FLAP is a crucial protein in the biosynthesis of leukotrienes, which are pro-inflammatory lipid mediators.^[4] By inhibiting FLAP, **AM103** effectively blocks the production of leukotrienes, making it a valuable tool for research in inflammatory diseases such as asthma.^{[1][2][4]} These application notes provide detailed protocols for the preparation of **AM103** solutions for both in vitro and in vivo experimental use.

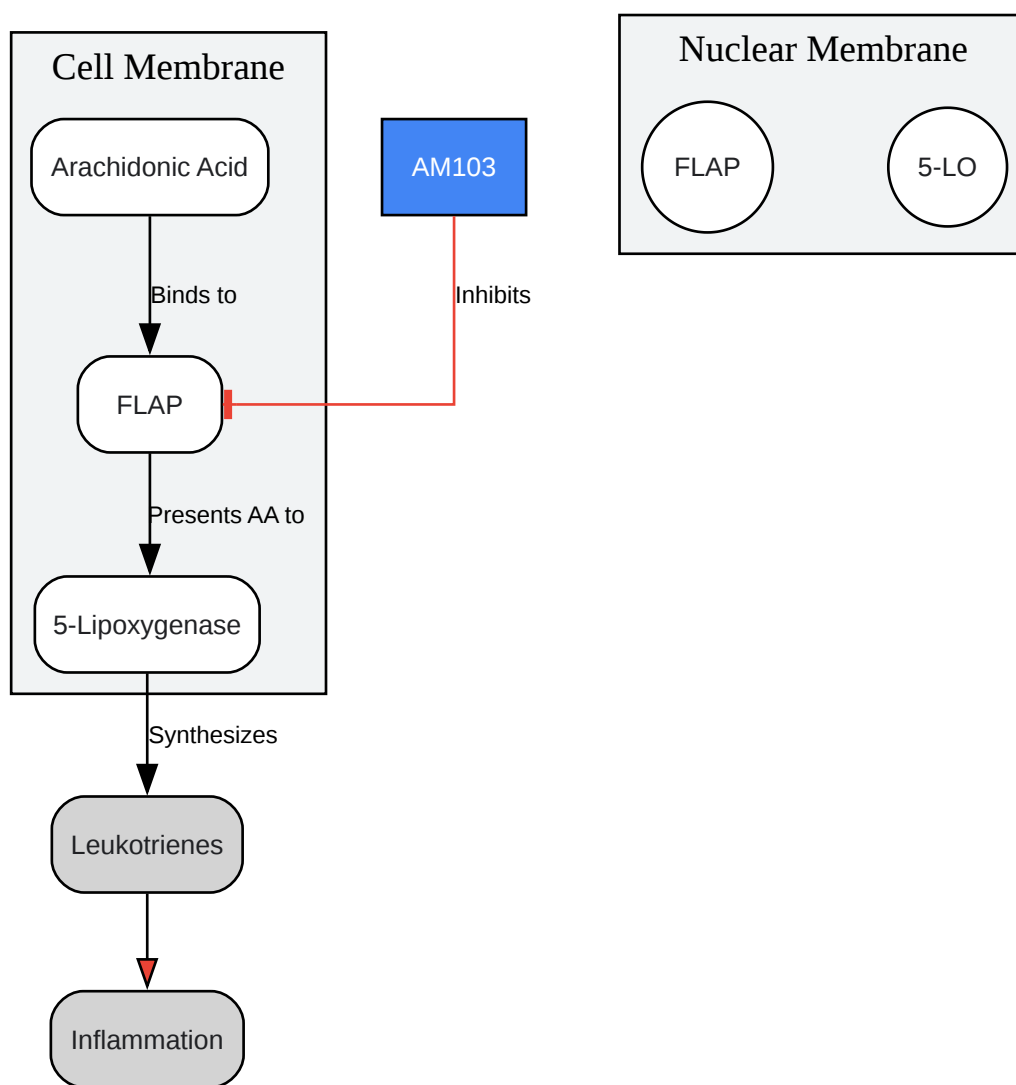
Chemical Properties of AM103

A summary of the key chemical properties of **AM103** is provided in the table below.

Property	Value
Full Chemical Name	3-[3-tert-butylsulfanyl-1-[4-(6-methoxy-pyridin-3-yl)-benzyl]-5-(pyridin-2-ylmethoxy)-1H-indol-2-yl]-2,2-dimethyl-propionic acid
Molecular Formula	C36H39N3O4S (Free Acid)
Molecular Weight	613.78 g/mol (Free Acid)
CAS Number	1147872-22-7
Appearance	White to off-white solid

AM103 Signaling Pathway

AM103 targets the 5-lipoxygenase-activating protein (FLAP) within the leukotriene synthesis pathway. The diagram below illustrates the mechanism of action.



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Caption: AM103 inhibits FLAP, preventing leukotriene synthesis.

Solution Preparation Protocols

Stock Solution Preparation (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **AM103** in dimethyl sulfoxide (DMSO).

Materials:

- **AM103** (free acid) powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Protocol:

- Calculate the required mass of **AM103**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 613.78 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 6.14 \text{ mg}$
- Weigh **AM103**:
 - Carefully weigh out 6.14 mg of **AM103** powder and place it into a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the **AM103** powder.
- Dissolve the compound:
 - Vortex the tube for 1-2 minutes to facilitate dissolution.
 - If the compound is not fully dissolved, place the tube in an ultrasonic bath for 10-15 minutes. Gentle heating to 37°C can also aid solubility.[3]
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[3\]](#)

Quantitative Data for Stock Solution:

Parameter	Value
Solvent	DMSO
Solubility	Up to 200 mg/mL (315.58 mM) [3]
Stock Concentration	10 mM
Storage Temperature	-20°C or -80°C [3]
Short-term Stability	1 month at -20°C [3]
Long-term Stability	6 months at -80°C [3]

In Vitro Working Solution Preparation

This protocol describes the dilution of the 10 mM DMSO stock solution to prepare working solutions for in vitro experiments, such as cell-based assays.

Materials:

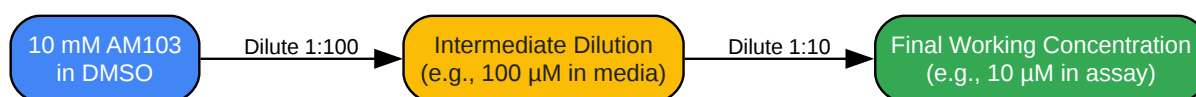
- 10 mM **AM103** stock solution in DMSO
- Appropriate cell culture medium or assay buffer
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

Protocol:

- Determine the final desired concentration of **AM103** for your experiment. Note that high concentrations of DMSO can be toxic to cells; it is recommended to keep the final DMSO concentration below 0.5%.

- Perform serial dilutions:
 - Prepare intermediate dilutions of the 10 mM stock solution in cell culture medium or assay buffer.
 - For example, to prepare a 10 μ M working solution from a 10 mM stock, you can perform a 1:1000 dilution.
- Final Dilution:
 - Add the appropriate volume of the intermediate dilution to your cell culture or assay plate to achieve the final desired concentration.

Example Dilution Workflow:



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Caption: Workflow for preparing *in vitro* working solutions.

In Vivo Formulation Preparation

This protocol describes the preparation of an **AM103** formulation suitable for oral gavage or intravenous injection in animal models. This formulation is based on a published study.[3]

Materials:

- 10 mM **AM103** stock solution in DMSO
- PEG300 (Polyethylene glycol 300)
- Tween 80 (Polysorbate 80)
- Sterile Saline, Phosphate-Buffered Saline (PBS), or sterile water (ddH₂O)
- Sterile tubes

- Pipettes and sterile tips

Protocol:

- Start with the DMSO stock solution:
 - Begin with a pre-made stock solution of **AM103** in DMSO. For this example, we will use a 40 mg/mL stock as a starting point.
- Add PEG300:
 - In a sterile tube, take 50 µL of the **AM103** DMSO stock solution.
 - Add 300 µL of PEG300 and mix thoroughly until the solution is clear.
- Add Tween 80:
 - To the mixture, add 50 µL of Tween 80 and mix well until the solution is clear.
- Add Aqueous Solution:
 - Finally, add 600 µL of sterile Saline, PBS, or ddH₂O.
 - Mix thoroughly to obtain the final formulation.

In Vivo Formulation Composition:

Component	Volume Percentage
DMSO	5%
PEG300	30%
Tween 80	5%
Aqueous Solution	60%

Experimental Dosing Information:

Species	Route	Effective Dose	Reference
Rat	Oral	1 mg/kg	[4]
Mouse	Oral	10 mg/kg	[3]

Disclaimer: These protocols are intended as a guide. Researchers should optimize concentrations, solvents, and formulations based on their specific experimental needs and cell lines or animal models. Always consult relevant safety data sheets (SDS) before handling any chemical compounds.

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